

# A Comprehensive Technical Guide to 3-Phenoxypropyl Bromide for Advanced Research

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## Compound of Interest

Compound Name: 3-Phenoxypropyl bromide

Cat. No.: B1583762

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This technical guide serves as a core resource for researchers, scientists, and professionals in drug development, providing in-depth information on **3-Phenoxypropyl bromide**. This document outlines its chemical synonyms, physical and chemical properties, detailed experimental protocols for its synthesis, and its applications in the synthesis of biologically active compounds.

## Chemical Identity and Synonyms

**3-Phenoxypropyl bromide** is a key reagent in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries as an alkylating agent.<sup>[1]</sup> It is identified by the CAS Number 588-63-6.<sup>[2]</sup> A comprehensive list of its synonyms and identifiers is provided below to facilitate literature and database searches.

- (3-Bromopropoxy)benzene<sup>[2]</sup>
- 1-Bromo-3-phenoxypropane<sup>[2]</sup>
- 3-Bromopropyl phenyl ether<sup>[2][3]</sup>
- gamma-Phenoxypropyl bromide<sup>[2]</sup>
- NSC 2641<sup>[2]</sup>
- Ether, 3-bromopropyl phenyl<sup>[2]</sup>

- Benzene, (3-bromopropoxy)-[2]
- $\beta$ -phenoxypropyl bromide[1]
- 3-Phenoxypropyl Bromide[2]
- phenoxypropyl bromide[2]
- 3-bromo-1-phenoxypropane[2]

## Physicochemical Properties

**3-Phenoxypropyl bromide** is a colorless to light brown liquid at room temperature.[1][2] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO	[1][2]
Molecular Weight	215.09 g/mol	[1][2]
CAS Number	588-63-6	[2]
EC Number	209-623-4	[2]
Density	1.365 g/mL at 25 °C	[2]
Boiling Point	130-134 °C at 14 mmHg	[2]
Melting Point	10-11 °C	[2]
Flash Point	228 °F (108.9 °C)	[4]
Refractive Index (n <sub>20/D</sub> )	1.546	[2]
InChI Key	NIDWUZTTXGJFNN-UHFFFAOYSA-N	[5]
SMILES	BrCCCOc1ccccc1	[3]

# Experimental Protocols: Synthesis of 3-Phenoxypropyl Bromide

The compound is typically synthesized via the reaction of phenoxypropanol with hydrobromic acid or phosphorus tribromide, or through the Williamson ether synthesis.<sup>[1]</sup> A detailed experimental protocol for its synthesis from phenol and 1,3-dibromopropane is provided below.<sup>[2]</sup>

## General Procedure for Synthesis

Materials:

- Phenol (1.0 g, 10.6 mmol)
- 1,3-Dibromopropane (8.58 g, 42.5 mmol)
- Anhydrous potassium carbonate (7.34 g, 53.1 mmol)
- Acetone (20 ml)
- Ethyl acetate
- Hexane

Equipment:

- Round-bottom flask
- Reflux condenser
- Oil bath
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup

#### Methodology:

- Dissolve phenol (1.0 g, 10.6 mmol) in acetone (20 ml) in a round-bottom flask.[2]
- To this solution, add anhydrous potassium carbonate (7.34 g, 53.1 mmol) and 1,3-dibromopropane (8.58 g, 42.5 mmol).[2]
- Heat the reaction mixture to reflux in an oil bath and maintain for 12 hours.[2]
- After the reaction is complete, cool the mixture and remove the potassium carbonate by filtration.[2]
- Remove the solvent (acetone) from the filtrate by distillation under reduced pressure to yield the crude product.[2]
- Purify the crude product using column chromatography with an eluent mixture of ethyl acetate and hexane (3:7 ratio).[2]
- The final product is obtained as a light brown liquid (yield: 2.05 g, 90%).[2]
- Confirm the structure of the product using  $^1\text{H}$  NMR spectroscopy.[2]

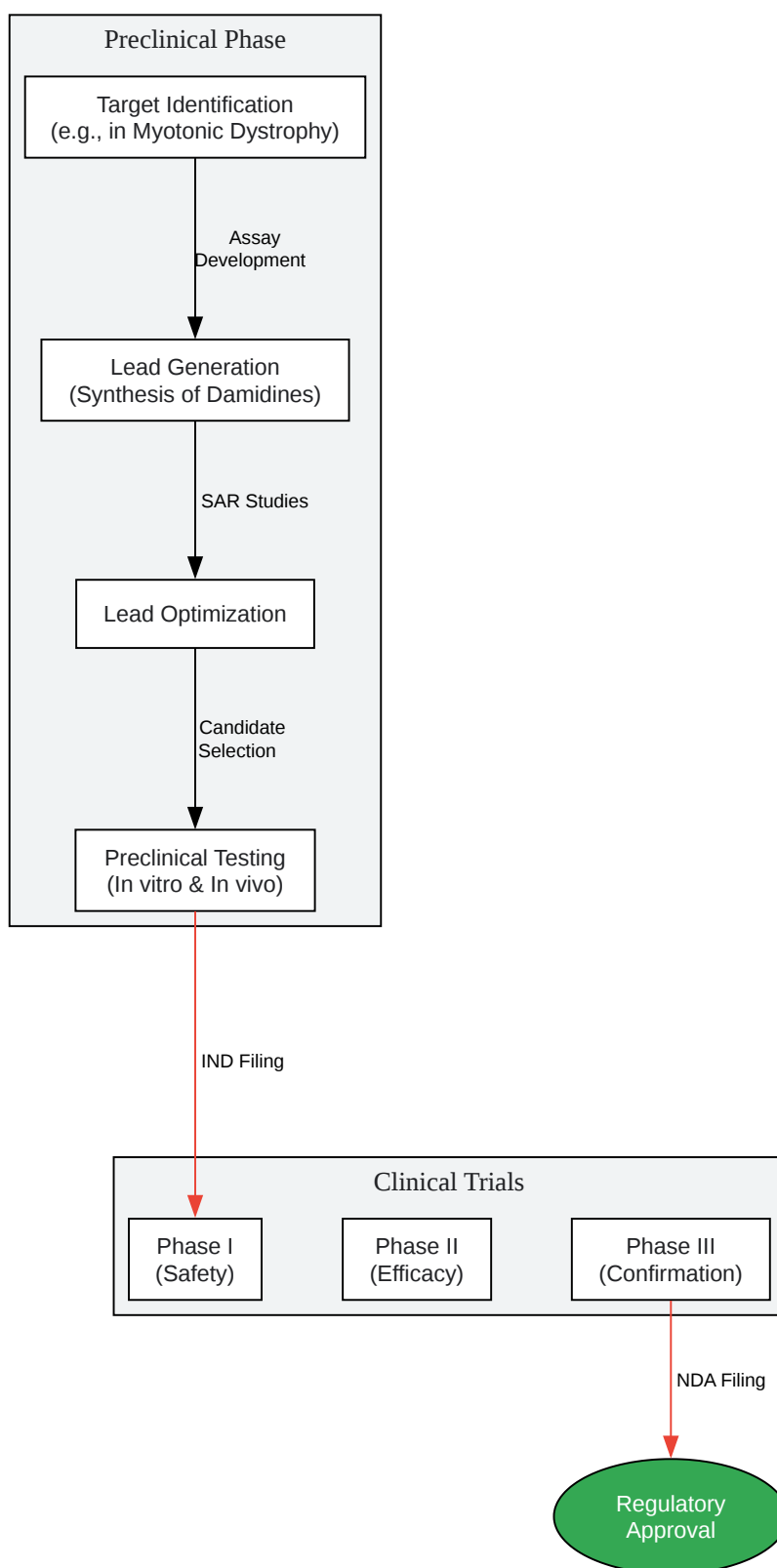
## Applications in Drug Discovery and Development

**3-Phenoxypropyl bromide** serves as a crucial building block for introducing the phenoxypropyl moiety into more complex molecules.[4] Its primary site of reactivity is the bromine atom, which acts as a leaving group in nucleophilic substitution reactions.[4] This reactivity makes it a valuable intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[4]

Notable applications include its use as a reagent in the synthesis of:

- Damidines, which are studied in the context of myotonic dystrophy.[2][6]
- Phenoxyalkylbenzimidazoles, which have shown antitubercular activity.[2][6]

The following diagram illustrates a high-level workflow for the initial stages of a drug development pipeline, a context in which derivatives of **3-Phenoxypropyl bromide** are utilized.



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Caption: Drug Development Workflow for Myotonic Dystrophy.

## Safety and Handling

**3-Phenoxypropyl bromide** is a combustible liquid and an irritant.[4] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be worn when handling this chemical.[3] It should be stored in a dry, well-ventilated area, with some suppliers recommending storage at -20°C for maximum stability.[6] For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Phenoxypropyl Bromide for Advanced Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583762#synonyms-for-3-phenoxypropyl-bromide]

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